

Chemical structure and CAS number for Clorprenaline hydrochloride

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Compound of Interest

Compound Name: Clorprenaline hydrochloride

Cat. No.: B000605

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An In-depth Technical Guide to Clorprenaline Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Clorprenaline hydrochloride**, a selective β 2-adrenergic receptor agonist. It covers the compound's chemical structure, mechanism of action, and relevant experimental protocols. While detailed quantitative pharmacological data is limited in publicly accessible literature, this document consolidates available information to serve as a foundational resource.

Chemical Identity and Structure

Clorprenaline hydrochloride is the hydrochloride salt of Clorprenaline. It is essential to distinguish between the different forms of the compound, as they are associated with distinct CAS numbers.

Chemical Structure:

- IUPAC Name: 1-(2-chlorophenyl)-2-(propan-2-ylamino)ethanol;hydrate;hydrochloride[1]
- Molecular Formula: $C_{11}H_{19}Cl_2NO_2$ (monohydrate)[1]
- Molecular Weight: 268.18 g/mol (monohydrate)[1]

CAS Numbers:

- Clorprenaline (free base): 3811-25-4[2]
- **Clorprenaline hydrochloride**: 6933-90-0[3][4][5][6]
- **Clorprenaline hydrochloride** monohydrate: 5588-22-7[1][2]

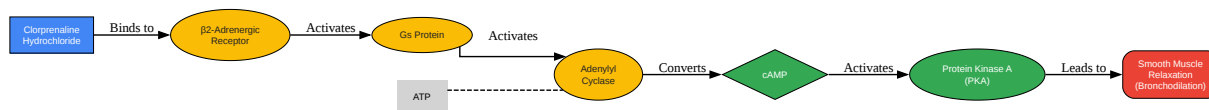
A variety of synonyms for **Clorprenaline hydrochloride** exist in scientific literature and commercial products, including Isoprophenamine, Broncon, and Clopinerin.[1]

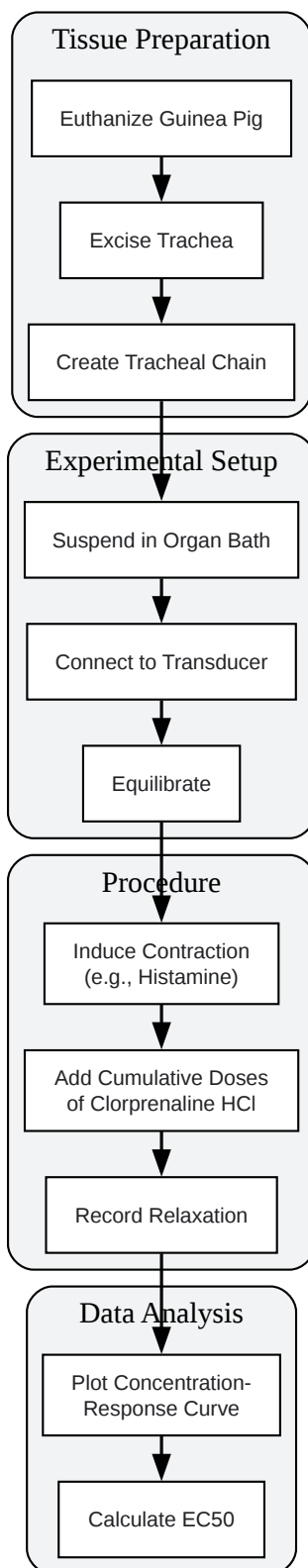
Mechanism of Action: β 2-Adrenergic Receptor Agonism

Clorprenaline hydrochloride functions as a selective β 2-adrenergic receptor agonist, leading to the relaxation of bronchial smooth muscle and subsequent bronchodilation.[1] The binding of Clorprenaline to the β 2-adrenergic receptor, a G-protein coupled receptor, initiates a well-defined signaling cascade.

This activation stimulates the Gs alpha subunit of the G-protein, which in turn activates adenylyl cyclase.[3] Adenylyl cyclase catalyzes the conversion of ATP to cyclic AMP (cAMP). The resulting increase in intracellular cAMP levels leads to the activation of Protein Kinase A (PKA). PKA then phosphorylates various downstream targets, resulting in a decrease in intracellular calcium levels and the relaxation of airway smooth muscle.

Below is a diagram illustrating the signaling pathway of **Clorprenaline hydrochloride**.





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